

physical and chemical properties of propargyl alcohol propoxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargyl alcohol propoxylate*

Cat. No.: *B2849434*

[Get Quote](#)

Propargyl Alcohol Propoxylate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Propargyl alcohol propoxylate (PAP) is a versatile organic compound with significant applications across various scientific and industrial fields. This technical guide provides an in-depth overview of its core physical and chemical properties, detailed experimental protocols for their determination, and visualizations of its synthesis and reactivity. This document is intended to serve as a valuable resource for professionals engaged in research, development, and quality control involving this compound.

Chemical Identity

Identifier	Value
IUPAC Name	2-(prop-2-yn-1-yloxy)propan-1-ol[1]
CAS Number	3973-17-9[2][3][4]
Molecular Formula	C ₆ H ₁₀ O ₂ [2][3][4][5]
Molecular Weight	114.14 g/mol [1][2][6]
Synonyms	PAP, Propargylalcoholpropoxylate, 1-(2-Propynyloxy)-2-propanol, 4-Oxa-1-heptyn-6-ol[3][4][5]

Physical Properties

Propargyl alcohol propoxylate is typically a clear, colorless to yellowish liquid.[6][7][8] A summary of its key physical properties is presented below.

Property	Value	Conditions
Boiling Point	179.8 °C[5][9]	at 760 mmHg
40-41 °C[4][7]	at 3 Torr	
Melting Point	Data not available	
Density	0.987 g/cm ³ [5][9]	
0.97 - 0.98 g/cm ³ [10]	at 20 °C	
Refractive Index	1.447[5][9]	
1.4430 - 1.4455[10]	at 20 °C	
Vapor Pressure	0.274 mmHg[5][9]	at 25 °C
Flash Point	69 °C[5][9]	Closed Cup
Solubility	Miscible with water and most polar organic solvents.[6][7] Soluble in methanol, ethanol, and acetone.[8]	
pH	6.0 - 7.5[10]	

Chemical Properties and Reactivity

The chemical behavior of **propargyl alcohol propoxylate** is primarily dictated by its two functional groups: the terminal alkyne (C≡C-H) and the secondary hydroxyl (-OH) group.

3.1. Reactivity of the Terminal Alkyne

The terminal alkyne group is the most reactive site in the molecule, making it a valuable building block in organic synthesis.[2][11] This functionality allows PAP to participate in a variety of chemical transformations:

- **Acidic Proton:** The hydrogen atom attached to the sp-hybridized carbon is weakly acidic (pKa ≈ 25) and can be removed by a strong base (e.g., sodium amide, NaNH₂) to form a nucleophilic acetylide anion.[12][13]

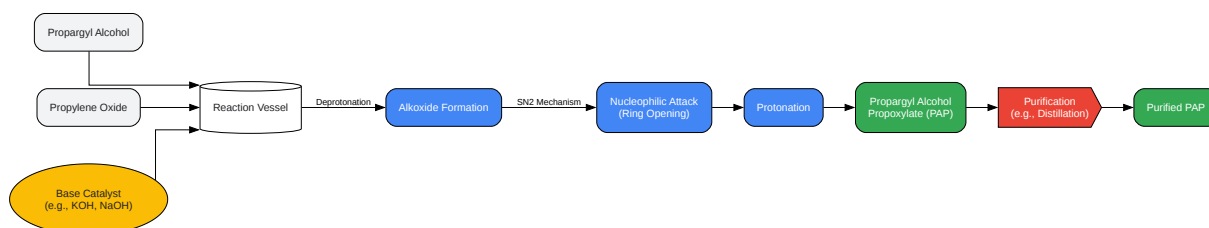
- **Nucleophilic Substitution and Addition:** The resulting acetylide ion is a potent nucleophile that can react with various electrophiles, such as primary alkyl halides, in SN2 reactions to form new carbon-carbon bonds.[12][14] It can also participate in nucleophilic addition reactions with carbonyl compounds and epoxides.[14]
- **Electrophilic Addition:** Similar to alkenes, the carbon-carbon triple bond can undergo electrophilic addition reactions with reagents like hydrogen halides (HX) and halogens (X₂). [13]
- **Hydration:** In the presence of a mercury catalyst, the alkyne can undergo hydration to form a methyl ketone.[13]
- **Coupling Reactions:** The terminal alkyne can participate in various coupling reactions, such as the Sonogashira coupling, which forms a carbon-carbon bond between the alkyne and an aryl or vinyl halide.[2]

3.2. Stability and Decomposition

Propargyl alcohol propoxylate is stable under recommended storage conditions.[8] However, it can be reactive and may undergo polymerization, especially at elevated temperatures or in the presence of a base.[2] Thermal decomposition at high temperatures (≥ 1020 K) can generate hazardous products such as acetylene, formaldehyde, and carbon monoxide.[2] It is incompatible with strong oxidizing agents.[15]

Synthesis Workflow

Propargyl alcohol propoxylate is synthesized via the base-catalyzed propoxylation of propargyl alcohol.[2][3] The process involves the nucleophilic ring-opening of propylene oxide.

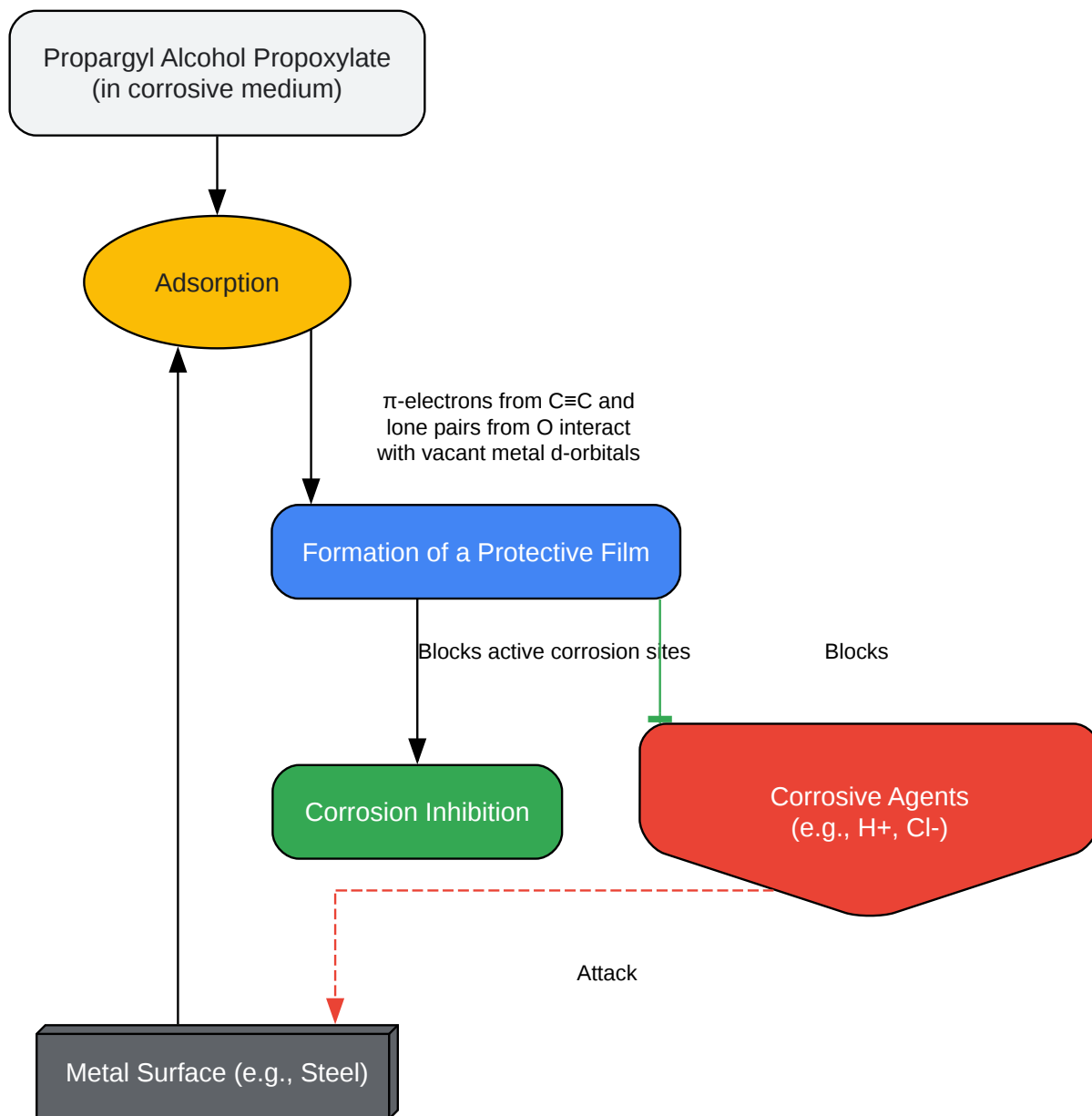


[Click to download full resolution via product page](#)

Caption: Base-catalyzed synthesis of **propargyl alcohol propoxylate**.

Corrosion Inhibition Mechanism

Propargyl alcohol and its derivatives are effective corrosion inhibitors, particularly for ferrous metals in acidic environments.[2][6][16] The mechanism involves the adsorption of the molecule onto the metal surface, forming a protective barrier.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propargyl alcohol propoxylate | C₆H₁₀O₂ | CID 12951375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Propargyl alcohol propoxylate | 3973-17-9 | Benchchem [benchchem.com]
- 3. Propargyl Alcohol Propoxylate Cas No.: 3973-17-9 of China Manufacturer [zxchem.com]
- 4. chembk.com [chembk.com]
- 5. Propargyl alcohol propoxylate | 3973-17-9 [chemnet.com]
- 6. Propargyl alcohol propoxylate | 3973-17-9 [chemicalbook.com]
- 7. Propargyl alcohol propoxylate CAS#: 3973-17-9 [m.chemicalbook.com]
- 8. Propargyl alcohol propoxylate, Propargyl Alcohol PO, Malpanol NPAP, 3973-17-9, 1-Propargylnaphthalin; Naphthalene, 3-(1-naphthyl)-1-propyne; 2-Hydroxy-propyl-prop-2-ynyl-ether [mallakchemicals.com]
- 9. Propargyl alcohol propoxylate CAS# 3973-17-9 [gmall.chemnet.com]
- 10. mahavirexpochem.com [mahavirexpochem.com]
- 11. Reactions of Surface-Confined Terminal Alkynes Mediated by Diverse Regulation Strategies [mdpi.com]
- 12. organicchemistrytutor.com [organicchemistrytutor.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. Alkylation of Terminal Alkynes in Organic Synthesis with Practice Problems [chemistrysteps.com]
- 15. aksci.com [aksci.com]
- 16. EP0239770A1 - Adducts of propargyl alcohol and their use as corrosion inhibitors in acidizing systems - Google Patents [patents.google.com]
- To cite this document: BenchChem. [physical and chemical properties of propargyl alcohol propoxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2849434#physical-and-chemical-properties-of-propargyl-alcohol-propoxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com